

Personal protective equipment for handling CI-949

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Compound of Interest

Compound Name: CI-949

Cat. No.: B1214535

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Essential Safety and Handling Guide for CI-949

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **CI-949**. The information is intended to support laboratory safety and chemical management, ensuring the well-being of personnel and the integrity of research.

Chemical Identification:

- Name: **CI-949**
- Synonyms: 3-isopropoxy-5-methoxy-1-phenyl-N-(1H-tetrazol-5-yl)-1H-indole-2-carboxamide
- CAS Number: 104961-19-5
- Molecular Formula: $C_{20}H_{20}N_6O_3$
- Molecular Weight: 392.41 g/mol

Personal Protective Equipment (PPE)

While one Safety Data Sheet (SDS) for **CI-949** classifies it as not a hazardous substance or mixture, it is crucial to adhere to standard laboratory safety practices. The following PPE is

recommended to minimize exposure and ensure safe handling.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified, providing splash and impact protection.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	Standard, long-sleeved lab coat.
Respiratory	Not generally required	Use in a well-ventilated area. A respirator may be necessary if aerosols are generated or if working in a poorly ventilated space.

Operational Plans

Adherence to proper operational procedures is fundamental to laboratory safety.

Handling:

- Avoid contact with eyes and skin.
- Do not breathe dust or aerosols.
- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Keep containers tightly sealed when not in use.

Storage:

- Store in a cool, dry place.

- Keep away from incompatible materials.
- Ensure the storage area is well-ventilated.

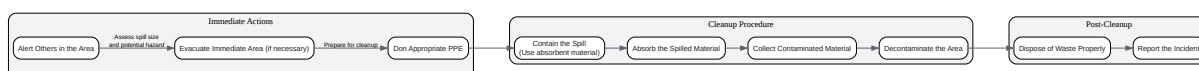
Disposal Plan

Proper disposal of **CI-949** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused CI-949	Dispose of as chemical waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.
Contaminated Materials	Items such as gloves, paper towels, and empty containers should be collected in a designated hazardous waste container and disposed of according to institutional protocols. [3]
Solutions of CI-949	Do not pour down the drain. Collect in a sealed, properly labeled waste container for chemical waste disposal.

Spill Response Protocol

In the event of a **CI-949** spill, follow these step-by-step procedures to ensure a safe and effective cleanup.



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Caption: Workflow for handling a **CI-949** spill.

Experimental Protocols Cited

While specific experimental protocols for the handling of **CI-949** are not detailed in publicly available safety documents, a study on its immunotoxic properties provides some insight into its use in a research context. In this study, Wistar rats were administered **CI-949** daily for 21 days via gavage.[4] This indicates that the substance can be formulated for oral administration in animal models. Any such formulation should be prepared in a fume hood with appropriate PPE to avoid inhalation of the powder.

Toxicology Summary

Studies have been conducted to assess the toxicity of **CI-949**. One study investigated the immunotoxic properties in rats and found that at a dose of 100 mg/kg/day, it had some stimulating effect on antibody production and NKC cytotoxicity, but no consistent immunomodulation was observed.[4] A significant increase in liver weight was noted at this dose.[4] It is important to be aware of these potential biological effects when handling the compound.

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References

- 1. Safety First: Best Practices for Handling Research Chemicals - Omega Chemicals [omegachems.site]
- 2. researchchemshub.com [researchchemshub.com]
- 3. globalresearchchem.com [globalresearchchem.com]
- 4. Effect of CI-949 and CI-959 on immune function and lymphoid organs in rats - PubMed [pubmed.ncbi.nlm.nih.gov]

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